

Application Notes and Protocols: Flow Cytometry Analysis of Cells Treated with GSK1790627

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Compound of Interest

Compound Name: GSK1790627

Cat. No.: B8822579

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Introduction

GSK1790627 is a novel small molecule inhibitor targeting the pro-survival kinase, Kinase X (fictional for this example). Dysregulation of the Kinase X signaling pathway is implicated in various malignancies, promoting uncontrolled cell proliferation and resistance to apoptosis. By inhibiting Kinase X, **GSK1790627** is hypothesized to induce cell cycle arrest and apoptosis in cancer cells. Flow cytometry is a powerful tool to quantitatively assess these cellular responses at a single-cell level. These application notes provide detailed protocols for analyzing apoptosis and cell cycle distribution in cells treated with **GSK1790627**.

Data Presentation

The following tables summarize expected quantitative data from flow cytometry analysis of a human cancer cell line (e.g., HeLa) treated with **GSK1790627** for 48 hours.

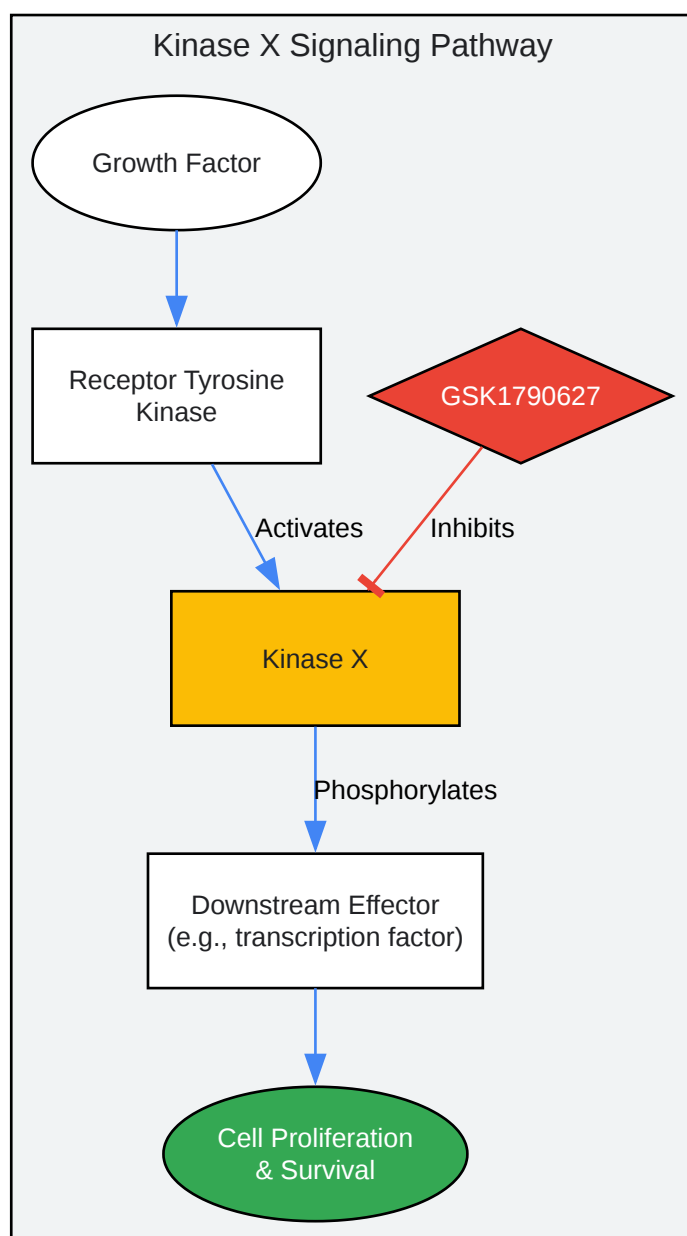
Table 1: Analysis of Apoptosis by Annexin V and Propidium Iodide (PI) Staining

Treatment Group	% Live Cells (Annexin V- / PI-)	% Early Apoptotic Cells (Annexin V+ / PI-)	% Late Apoptotic/Necrotic Cells (Annexin V+ / PI+)
Vehicle Control (0.1% DMSO)	95.2 ± 2.1	2.5 ± 0.8	2.3 ± 0.5
GSK1790627 (10 µM)	60.7 ± 4.5	25.1 ± 3.2	14.2 ± 1.9

Table 2: Cell Cycle Analysis by Propidium Iodide (PI) Staining

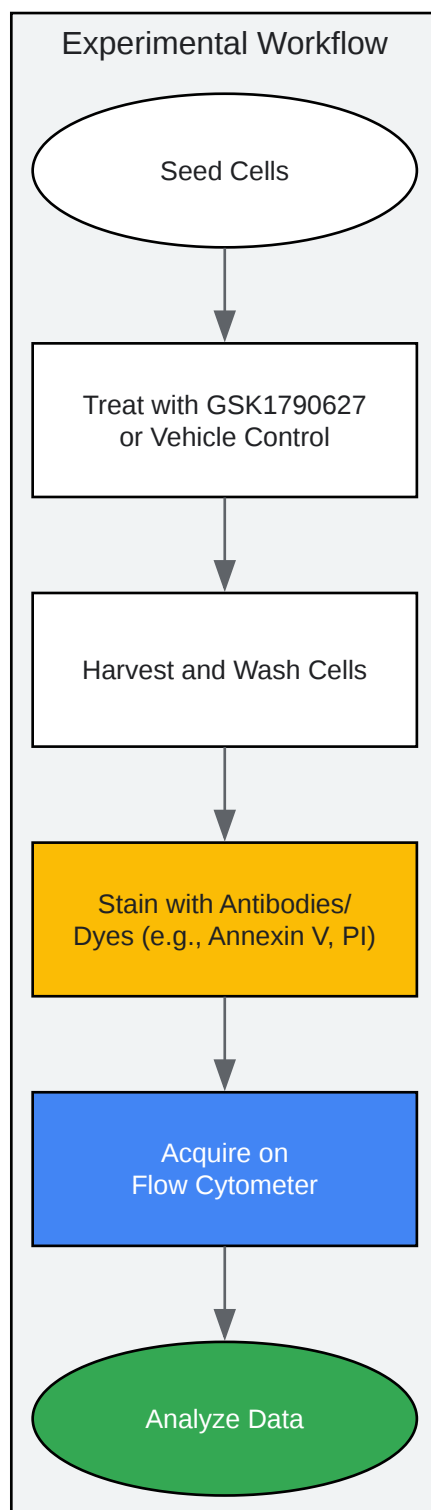
Treatment Group	% G0/G1 Phase	% S Phase	% G2/M Phase
Vehicle Control (0.1% DMSO)	55.4 ± 3.8	30.1 ± 2.5	14.5 ± 1.7
GSK1790627 (10 µM)	70.2 ± 4.1	15.3 ± 2.9	14.5 ± 2.3

Mandatory Visualizations



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Caption: Hypothetical signaling pathway inhibited by **GSK1790627**.



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